

Application of mAChR-IN-1 in Animal Models: A Review of Available Data

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Compound of Interest		
Compound Name:	mAChR-IN-1	
Cat. No.:	B1139293	Get Quote

Despite its identification as a potent in vitro antagonist of muscarinic acetylcholine receptors (mAChRs), a comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of data on the application of **mAChR-IN-1** in animal models. Currently, there are no published studies detailing its use in in vivo experiments, including pharmacokinetic profiling, efficacy in disease models, or toxicological assessments.

mAChR-IN-1 is commercially available and listed by several chemical suppliers as a potent mAChR antagonist with an in vitro IC50 value of 17 nM. However, this information is limited to its activity in cell-based assays, and there is no corresponding data to translate these findings into a whole-animal context. One supplier has inconsistently described the compound as a peptide and a selective M2 receptor agonist, which contradicts the more prevalent classification as a small molecule mAChR antagonist. This discrepancy, coupled with the absence of primary research articles, highlights the nascent stage of investigation for this particular compound.

I. Compound Profile: In Vitro Activity

The primary characterization of **mAChR-IN-1** is derived from its in vitro antagonistic activity at muscarinic acetylcholine receptors. This class of G protein-coupled receptors is integral to a wide range of physiological functions, making them a key target for therapeutic intervention in various diseases.



Parameter	Value	Reference
Target	Muscarinic Acetylcholine Receptors (mAChRs)	Chemical Supplier Data
Activity	Antagonist	Chemical Supplier Data
IC50	17 nM	Chemical Supplier Data

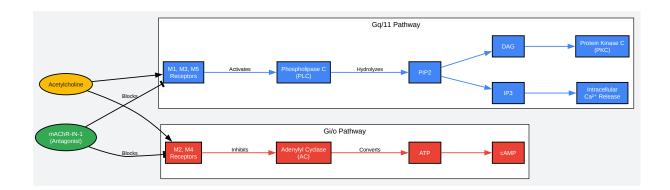
II. Signaling Pathways of Muscarinic Acetylcholine Receptors

While no specific in vivo signaling pathway data exists for **mAChR-IN-1**, the general pathways modulated by muscarinic receptors are well-established. Antagonism by a compound like **mAChR-IN-1** would be expected to inhibit these downstream effects. Muscarinic receptors are broadly classified into two major signaling pathways based on their G-protein coupling:

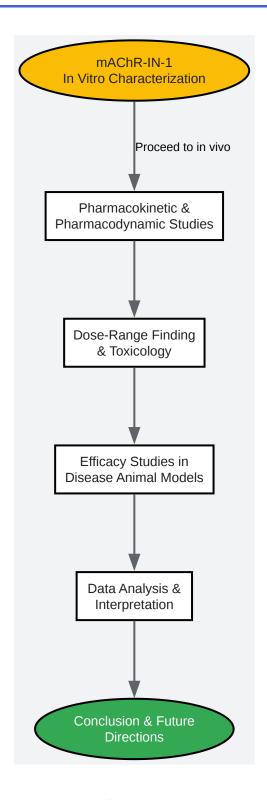
- Gq/11 Pathway (M1, M3, M5 subtypes): Activation of these receptors stimulates
 phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and
 diacylglycerol (DAG). IP3 mediates the release of intracellular calcium, while DAG activates
 protein kinase C (PKC).
- Gi/o Pathway (M2, M4 subtypes): Activation of these receptors inhibits adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels.

A general representation of these pathways is provided below.









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